

Small-angle neutron scattering (SANS) analysis of 2-Ethylhexyl laurate structure

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Compound of Interest

Compound Name: 2-Ethylhexyl laurate

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An analysis using Small-Angle Neutron Scattering (SANS) reveals significant insights into the nanostructure of **2-Ethylhexyl laurate** (2-EHL), a biodegradable bioester. This compound, formed from 2-ethylhexyl alcohol and lauric acid, is utilized in cosmetics, personal care products, and industrial applications as an emollient, solvent, and lubricant.[1][2][3] SANS studies demonstrate that 2-EHL exhibits surfactant-like properties and can self-assemble, which explains its effectiveness in various formulations.[4][5][6]

Application Notes

The SANS technique is particularly well-suited for studying the structure of organic molecules like 2-EHL in solution. By utilizing mixtures of protiated (hydrogenous, H-2-EHL) and deuterated (D-2-EHL) samples, researchers can generate contrast that allows for the detailed characterization of molecular dimensions and interactions.[7][8][9]

Structural Characteristics of 2-Ethylhexyl Laurate

SANS analysis of bulk 2-EHL, using a polymer scattering framework, has determined key structural parameters. These findings indicate that 2-EHL molecules are not simple, unstructured liquids but possess a degree of organization.[4][7] In the presence of a solvent like acetonitrile, 2-EHL molecules form self-assembled structures.[6][7][10] This aggregation behavior is crucial for its function as a nonionic (co)surfactant, despite its low hydrophilic-lipophilic balance value of 2.9.[4][6][7]

Implications for Drug Development

The ability of 2-EHL to self-assemble and act as a surfactant is highly relevant for the pharmaceutical industry. Esters are frequently used in drug formulations to create prodrugs, which can improve the stability and absorption of active pharmaceutical ingredients (APIs).[11] [12] The solvent properties of 2-EHL, informed by its nanostructure, make it a candidate for dissolving and stabilizing APIs in various formulations.[3] Its emollient nature is also beneficial for topical and transdermal drug delivery systems, where it can enhance the penetration of active compounds through the skin.[3]

Quantitative Data Summary

The following table summarizes the key quantitative findings from SANS analysis of **2-Ethylhexyl laurate**.

Parameter	Value	Condition	Reference
Radius of Gyration (Rg)	6.5 Å	Bulk 2-EHL	[4][5][7][10]
Kuhn Length	11.2 Å	Bulk 2-EHL	[4][5][7][10]
Mean Aggregation Number (Nagg)	3.5 ± 0.2	Dispersed in acetonitrile	[6][7][10]

Experimental Protocols

Protocol 1: SANS Sample Preparation

Objective: To prepare mixtures of protiated and deuterated **2-Ethylhexyl laurate** for SANS analysis of its bulk structure.

Materials:

- Protiated **2-Ethylhexyl laurate** (H-2-EHL)
- Deuterated **2-Ethylhexyl laurate** (D-2-EHL)
- Quartz sample cells (e.g., 1 mm path length)
- Micropipettes

- Vortex mixer

Methodology:

- Synthesize D-2-EHL via hydrothermal deuteration of commercial protiated samples.
- Prepare a series of H-2-EHL and D-2-EHL mixtures with varying volume fractions.
- Ensure thorough mixing of the isotopic blends using a vortex mixer.
- Load the mixtures into quartz sample cells suitable for SANS measurements.
- Prepare pure H-2-EHL and D-2-EHL samples to measure their background signals.^[4]

Protocol 2: SANS Data Acquisition and Analysis

Objective: To acquire and analyze SANS data to determine the structural parameters of 2-EHL.

Equipment:

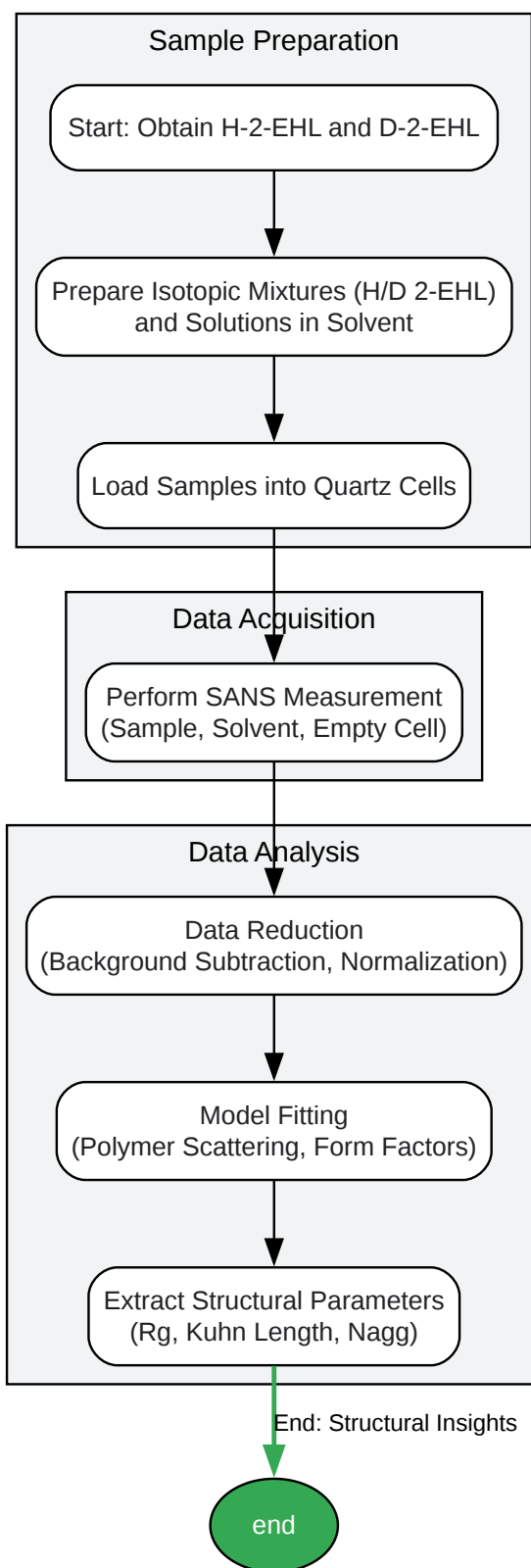
- Small-Angle Neutron Scattering instrument
- Sample environment control for temperature
- Data analysis software (e.g., SasView or similar)

Methodology:

- Data Acquisition:
 - Mount the prepared sample cells in the SANS instrument.
 - Acquire scattering data over a suitable Q-range (momentum transfer range) to capture the features of interest.
 - Measure the scattering from the empty sample cell, the solvent (if applicable), and a standard for absolute intensity calibration.^{[13][14]}
- Data Reduction:

- Correct the raw data for background scattering from the sample cell and solvent.
- Normalize the data to absolute scale using the standard measurement.[\[13\]](#)
- Data Analysis:
 - For bulk 2-EHL, fit the scattering data using a polymer scattering framework to extract the radius of gyration (R_g) and Kuhn length.[\[5\]](#)[\[7\]](#)
 - For 2-EHL in solution, use appropriate form factor models (e.g., for spheres or cylinders) to determine the aggregation number and dimensions of the self-assembled structures.[\[5\]](#)
[\[15\]](#)

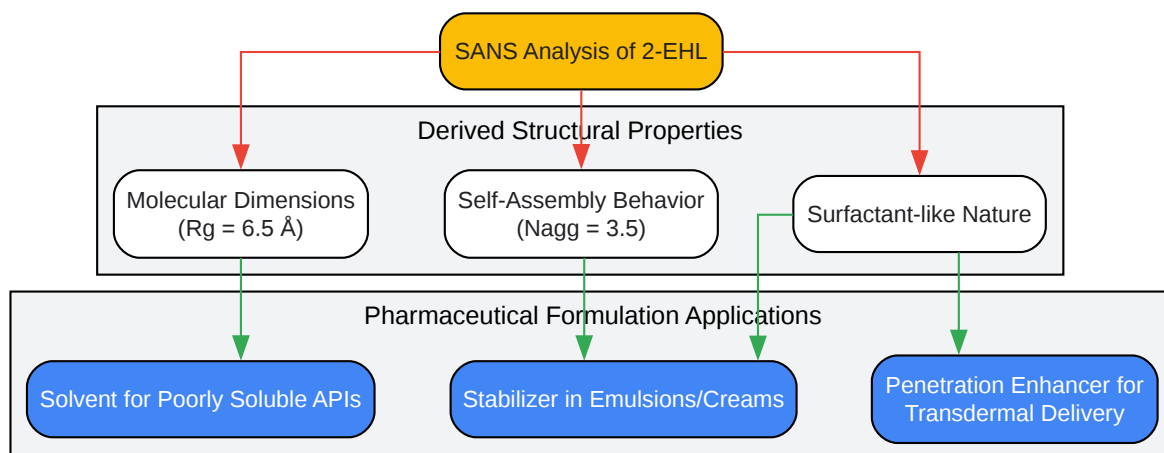
Visualizations



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Caption: Workflow for SANS analysis of **2-Ethylhexyl laurate**.

Caption: Self-assembly of 2-EHL molecules in a solvent.



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Caption: Role of SANS data in pharmaceutical formulation.

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